

Triisodecyl Trimellitate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Triisodecyl trimellitate*

CAS No.: 36631-30-8

Cat. No.: B167207

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Introduction

Triisodecyl trimellitate (TIDTM) is a branched triester of trimellitic acid and isodecyl alcohol. It is a high-molecular-weight, clear, and viscous liquid primarily utilized as a plasticizer in various polymer applications, particularly for polyvinyl chloride (PVC) to impart flexibility and durability. Its low volatility, excellent thermal stability, and good electrical insulating properties make it suitable for high-temperature applications, such as wire and cable insulation. This technical guide provides an in-depth overview of the chemical and physical properties of **triisodecyl trimellitate**, detailed experimental protocols for its synthesis and analysis, and a summary of its known biological effects.

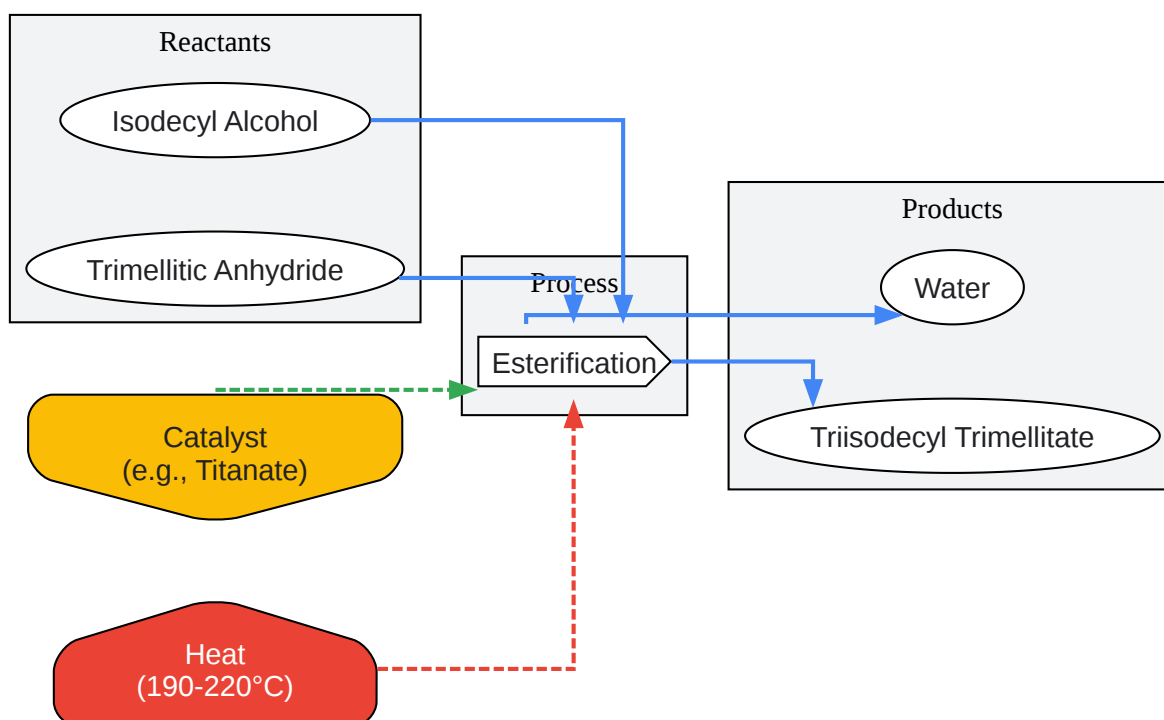
Core Data Summary

The fundamental properties of **triisodecyl trimellitate** are summarized in the table below for quick reference.

Property	Value
Chemical Formula	C ₃₉ H ₆₆ O ₆ [1]
Molecular Weight	630.94 g/mol [1]
IUPAC Name	Tris(8-methylnonyl) benzene-1,2,4-tricarboxylate
CAS Number	36631-30-8
Appearance	Clear, viscous liquid
Density	0.9690 g/cm ³ at 20°C [2]
Pour Point	-37°C [2]
Flash Point	520°F (271°C) [2]
Refractive Index	n _D 25 1.4830 [2]

Synthesis of Triisodecyl Trimellitate

The industrial synthesis of **triisodecyl trimellitate** is typically achieved through the direct esterification of trimellitic anhydride with isodecyl alcohol. This reaction is generally catalyzed by an acid or an organometallic compound and involves the removal of water to drive the reaction to completion.



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Caption: General reaction scheme for the synthesis of **triisodecyl trimellitate**.

Experimental Protocol: Synthesis of a Trialkyl Trimellitate (Example)

The following is a representative procedure for the synthesis of a trialkyl trimellitate, such as tridecyl trimellitate, which can be adapted for **triisodecyl trimellitate** by substituting tridecyl alcohol with isodecyl alcohol.

Materials:

- Trimellitic anhydride
- Isodecyl alcohol (molar ratio of alcohol to anhydride: 3-5:1)

- Catalyst (e.g., tetrabutyl titanate, 0.1-2% of total reactant mass)
- Nitrogen gas
- Reaction vessel equipped with a stirrer, thermometer, nitrogen inlet, and a Dean-Stark apparatus or similar water separator.

Procedure:

- Charge the reaction vessel with trimellitic anhydride and isodecyl alcohol according to the desired molar ratio.
- Add the catalyst to the reaction mixture.
- Begin stirring and purge the system with nitrogen to create an inert atmosphere.
- Heat the reaction mixture to a temperature of 190-220°C.
- Continuously remove the water generated during the esterification reaction using the water separator to drive the equilibrium towards the product.
- Monitor the reaction progress by measuring the acid value of the mixture. The reaction is considered complete when the acid value is low and no more water is being collected.
- Once the reaction is complete, cool the mixture to approximately 120°C.
- Apply a vacuum to the system to distill off the excess unreacted isodecyl alcohol.
- Further, cool the product to about 90°C.
- The crude **triisodecyl trimellitate** can then be purified by washing with a dilute alkaline solution to neutralize any remaining catalyst and acid, followed by washing with water, and finally drying under vacuum.

Analytical Methodologies

The purity and identity of **triisodecyl trimellitate** can be determined using various chromatographic techniques, with Gas Chromatography-Mass Spectrometry (GC-MS) being a

common and effective method.

Experimental Protocol: GC-MS Analysis (Example)

The following is a general procedure for the analysis of high-molecular-weight esters like trimellitates and can be adapted for **triisodecyl trimellitate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for high-temperature analysis (e.g., 5% phenyl methyl siloxane)

Sample Preparation:

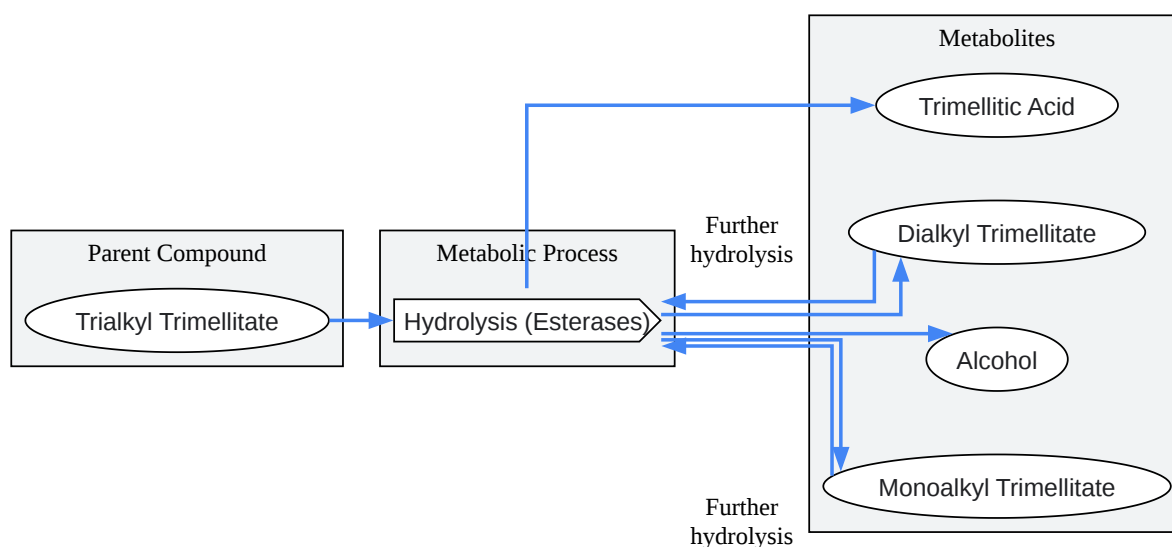
- Prepare a stock solution of **triisodecyl trimellitate** in a suitable solvent (e.g., dichloromethane or hexane).
- Create a series of calibration standards by diluting the stock solution to known concentrations.
- If analyzing a sample matrix, perform an appropriate extraction to isolate the **triisodecyl trimellitate**.

GC-MS Conditions (Example):

- Injector Temperature: 280-300°C
- Oven Temperature Program: Start at a lower temperature (e.g., 100°C), then ramp up to a final temperature of around 320-340°C.
- Carrier Gas: Helium
- MS Ionization Mode: Electron Ionization (EI)
- MS Acquisition Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity.

Biological Effects and Metabolism

Trialkyl trimellitates, including **triisodecyl trimellitate**, generally exhibit low acute toxicity. The primary route of metabolism for these compounds is believed to be hydrolysis by esterases, breaking down the triester into its constituent alcohol (isodecyl alcohol) and trimellitic acid, along with mono- and di-ester intermediates.



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Caption: General metabolic pathway of trialkyl trimellitates via hydrolysis.

Studies on analogous compounds suggest that after oral administration, a significant portion is excreted unchanged in the feces, with the absorbed fraction being metabolized and its metabolites excreted in the urine. Due to its high molecular weight and low water solubility, dermal absorption of **triisodecyl trimellitate** is expected to be limited. There is currently no substantial evidence to suggest that **triisodecyl trimellitate** is involved in specific complex biological signaling pathways. Its biological effects are primarily considered in the context of toxicology and its potential to act as an endocrine disruptor, although evidence for potent activity in this regard is limited for high-molecular-weight trimellitates.

Conclusion

Triisodecyl trimellitate is a commercially important plasticizer with well-defined physical and chemical properties. Its synthesis is based on straightforward esterification chemistry, and its purity can be reliably assessed using standard analytical techniques like GC-MS. The available toxicological data for **triisodecyl trimellitate** and related trialkyl trimellitates indicate a low order of toxicity, with metabolism proceeding primarily through hydrolysis. This technical guide provides a foundational understanding for researchers and professionals working with this compound.

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References

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